

# Comparative Clinical Performance of Isoamyl 2-Cyanoacrylate Tissue Adhesive

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## Compound of Interest

Compound Name: *Isoamyl 2-cyanoacrylate*

Cat. No.: *B101510*

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This guide provides a comprehensive comparison of **isoamyl 2-cyanoacrylate** (IAC) tissue adhesive with other wound closure methods, supported by data from various clinical studies. The information is intended for researchers, scientists, and drug development professionals to facilitate an objective evaluation of IAC's performance.

## Quantitative Comparison of Clinical Outcomes

The following tables summarize the quantitative data from clinical trials comparing **isoamyl 2-cyanoacrylate** with other common wound closure techniques.

Table 1: Comparison of **Isoamyl 2-Cyanoacrylate** and Sutures in Minor Oral Surgical Procedures<sup>[1][2]</sup>

Parameter	Isoamyl 2-Cyanoacrylate (IAC) Group (n=25)	3-0 Silk Suture Group (n=25)	Statistical Significance
Mean Time for Closure (minutes)	3.040 ± 0.9781	Not specified, but stated to be less with IAC	Statistically significant
Postoperative Pain Score (Day 7, VAS)	Higher than suture group	Lower than IAC group	Statistically significant
Incidence of Pain	No statistically significant difference	No statistically significant difference	Not significant
Wound Dehiscence	No statistically significant difference	No statistically significant difference	Not significant

Table 2: Comparison of **Isoamyl 2-Cyanoacrylate** and Vicryl Rapide Sutures in Impacted Mandibular Third Molar Surgery[3]

Parameter	Isoamyl 2-Cyanoacrylate (IAC) Group (n=30)	3-0 Vicryl Rapide Suture Group (n=30)	p-value
Immediate Postoperative Bleeding	Significantly less	More than IAC group	< 0.001
Wound Healing (Impaired) - Day 2	20% of patients	3.3% of patients	0.011
Wound Healing (Impaired) - Day 7	26.7% of patients	3.3% of patients	0.024
Mean Time for Closure (seconds)	76.33 ± 25.68	229.70 ± 61.37	< 0.001
Mean Rescue Analgesic Consumption	Significantly higher	Significantly lower	< 0.001

Table 3: Comparison of **Isoamyl 2-Cyanoacrylate** and n-Butyl Cyanoacrylate in Inguinal Hernia Repair[4]

Parameter	Isoamyl 2-Cyanoacrylate (IAC) Group	n-Butyl Cyanoacrylate Group	Statistical Significance
Scar Quality (Cosmesis) at 3 Months	Better appearance	-	Not statistically significant
Increase in Scar Scale	Statistically significant	Statistically significant	p < 0.05 (within groups)

Table 4: Evaluation of **Isoamyl 2-Cyanoacrylate** in Pediatric Lacerations[5][6]

Parameter	Value (n=7)
Mean Age of Patient (years)	6.35 ± 1.36
Mean Length of Laceration (cm)	1.43 ± 0.13
Mean Time for Skin Closure (minutes)	1.57 ± 0.17 (range: 1-2.5)
Wound Infection	0 cases
Wound Dehiscence	1 case (on 3rd postoperative day)

## Experimental Protocols

Detailed methodologies for the key clinical comparisons are outlined below.

### Protocol for Comparison of IAC and Silk Sutures in Minor Oral Surgery[1][2]

- Study Design: A prospective clinical trial with 50 patients requiring minor oral surgery under local anesthesia.

- Grouping: Patients were divided into two groups of 25. Group 1 had intra-oral mucosal incisions closed with two drops of **isoamyl 2-cyanoacrylate**. Group 2 had incisions closed with 3-0 silk sutures.
- Procedure:
  - For the IAC group, the incised edges were accurately approximated to avoid gaps, and two drops of the adhesive were applied.
  - For the suture group, standard suturing techniques were used with 3-0 silk.
- Parameters Evaluated:
  - Time for closure: Recorded for each procedure.
  - Pain: Assessed using a Visual Analog Scale (VAS) from 0-10.
  - Facial Swelling: Evaluated using the tape method by Gabka and Matsumura (measuring from tragus to pogonion, tragus to oral commissure, and outer canthus to gonion).
  - Trismus (Mouth Opening): Measured as the distance between the incisal edges of the upper and lower central incisors.
  - Bleeding: Assessed on a scale of 0-4 based on patient reporting.
  - Wound Dehiscence and Local Ulceration: Assessed by visual inspection and palpation on the first, second, and seventh postoperative days.
- Statistical Analysis: The Chi-square test was used for categorical variables, and the independent t-test was used for comparing means between the groups. A p-value of less than 0.05 was considered statistically significant.

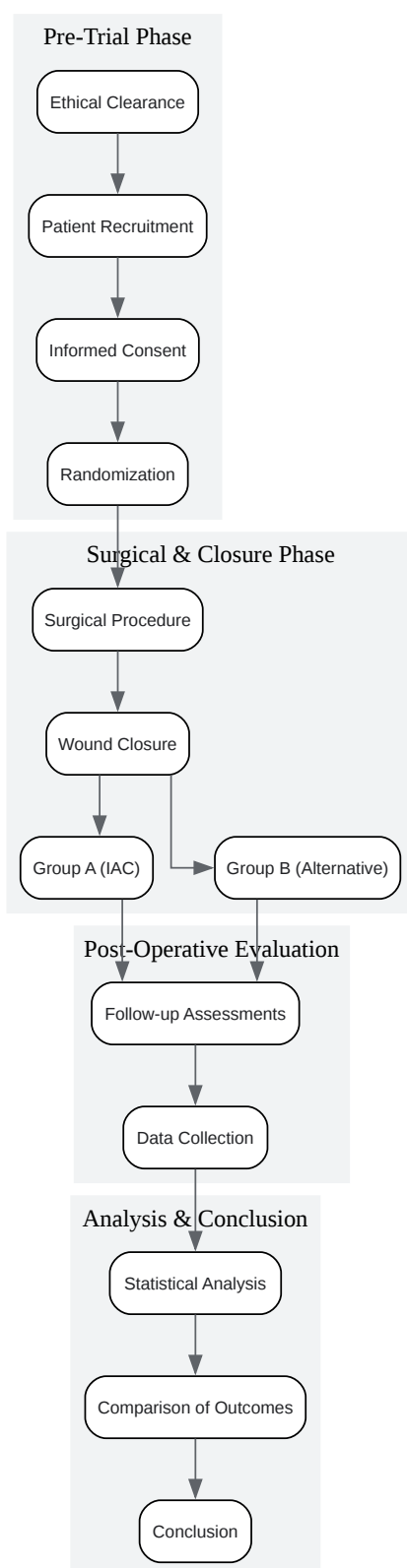
## Protocol for Comparison of IAC and Vicryl Rapide Sutures in Third Molar Surgery[3]

- Study Design: A prospective study of 60 patients undergoing removal of impacted mandibular third molars.

- Grouping: Patients were divided into two groups of 30 by stratified randomization based on age, gender, and impaction characteristics. Group I received **isoamyl 2-cyanoacrylate** for wound closure, while Group II received 3-0 Vicryl Rapide sutures.
- Inclusion Criteria: Patients aged 18-40 years, ASA class I, with healthy dental and periodontal status.
- Exclusion Criteria: Patients with systemic diseases and smokers.
- Procedure:
  - A single experienced operator performed all surgical procedures.
  - Wound closure was performed using either IAC or Vicryl Rapide sutures according to the group allocation.
- Parameters Evaluated:
  - Bleeding: Assessed immediately postoperatively.
  - Wound Healing: Evaluated on postoperative days 2 and 7.
  - Time for Closure: Recorded for each procedure.
  - Rescue Analgesic Consumption: The total number of analgesic tablets taken by the patient was recorded.
- Statistical Analysis: Appropriate statistical tests were used to compare the outcomes between the two groups.

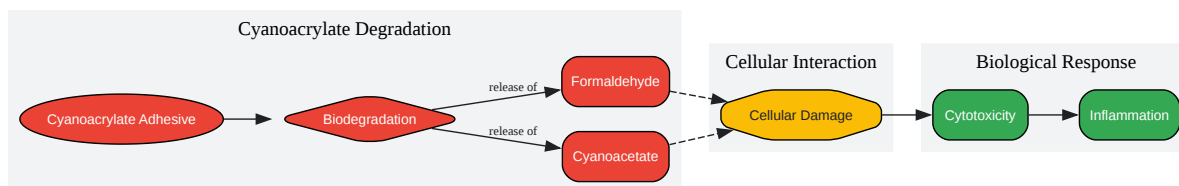
## Visualizations

The following diagrams illustrate a general workflow for a comparative clinical trial of tissue adhesives and a conceptual pathway for cyanoacrylate cytotoxicity.



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Caption: A typical workflow for a randomized controlled clinical trial comparing two wound closure methods.



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